

# preparing Pbrm1-BD2-IN-8 stock solutions for cell culture

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## Compound of Interest

Compound Name: *Pbrm1-BD2-IN-8*

Cat. No.: *B12395195*

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## Application Notes and Protocols for Pbrm1-BD2-IN-8

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pbrm1-BD2-IN-8** is a potent and selective small molecule inhibitor of the second bromodomain (BD2) of Polybromo-1 (PBRM1), a key subunit of the PBAF chromatin remodeling complex.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> PBRM1 plays a crucial role in regulating gene expression and has been identified as a potential therapeutic target in various cancers, including prostate cancer.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[6]</sup> These application notes provide detailed protocols for the preparation of **Pbrm1-BD2-IN-8** stock solutions for use in cell culture-based assays.

### Quantitative Data Summary

The following table summarizes the key quantitative data for **Pbrm1-BD2-IN-8**.

Property	Value	Reference
Molecular Weight	317.18 g/mol	[2][4]
CAS Number	2819989-75-6	[1][3][4]
Purity	>98% (HPLC)	[5]
IC50 (PBRM1-BD2)	0.16 $\mu$ M	[1][2][3][4]
Kd (PBRM1-BD2)	4.4 $\mu$ M	[1][2][3][4]
Solubility in DMSO	$\geq$ 55 mg/mL (173.4 mM)	[2]
Recommended Stock Solution Concentration	10 mM in DMSO	[1]
Storage of Stock Solution	-20°C for up to 1 month or -80°C for up to 6 months	[1][4][7]

## Experimental Protocols

### Materials

- **Pbrm1-BD2-IN-8** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes
- Sterile, nuclease-free water
- Vortex mixer
- Ultrasonic bath (optional)
- 0.2  $\mu$ m sterile syringe filter (optional)

### Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pbrm1-BD2-IN-8**, a common starting concentration for cell-based assays.

- Pre-handling: Before opening, gently tap the vial of **Pbrm1-BD2-IN-8** powder on a hard surface to ensure all the powder is at the bottom of the vial.[\[8\]](#)
- Weighing: Accurately weigh the desired amount of **Pbrm1-BD2-IN-8** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.1718 mg of the compound.
- Solvent Addition: Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the powder. To prepare a 10 mM stock solution from 3.1718 mg of powder, add 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If necessary, sonication in an ultrasonic bath for a short period can aid dissolution.[\[2\]](#)[\[3\]](#) Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): For applications requiring absolute sterility, the stock solution can be filtered through a 0.2 µm sterile syringe filter.[\[9\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[4\]](#)[\[7\]](#)

## Protocol for Preparing Working Solutions for Cell Culture

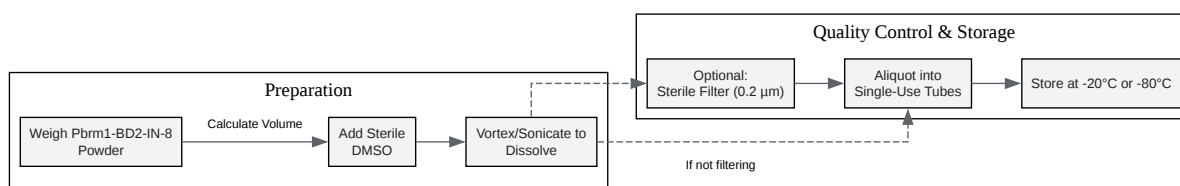
- Thawing: Thaw a single aliquot of the 10 mM **Pbrm1-BD2-IN-8** stock solution at room temperature.
- Dilution: Prepare a series of dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform serial dilutions to ensure accuracy.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[9\]](#)[\[11\]](#) Always

include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

- Addition to Cells: Add the working solutions of **Pbrm1-BD2-IN-8** to your cell cultures and incubate for the desired period.

## Visualizations

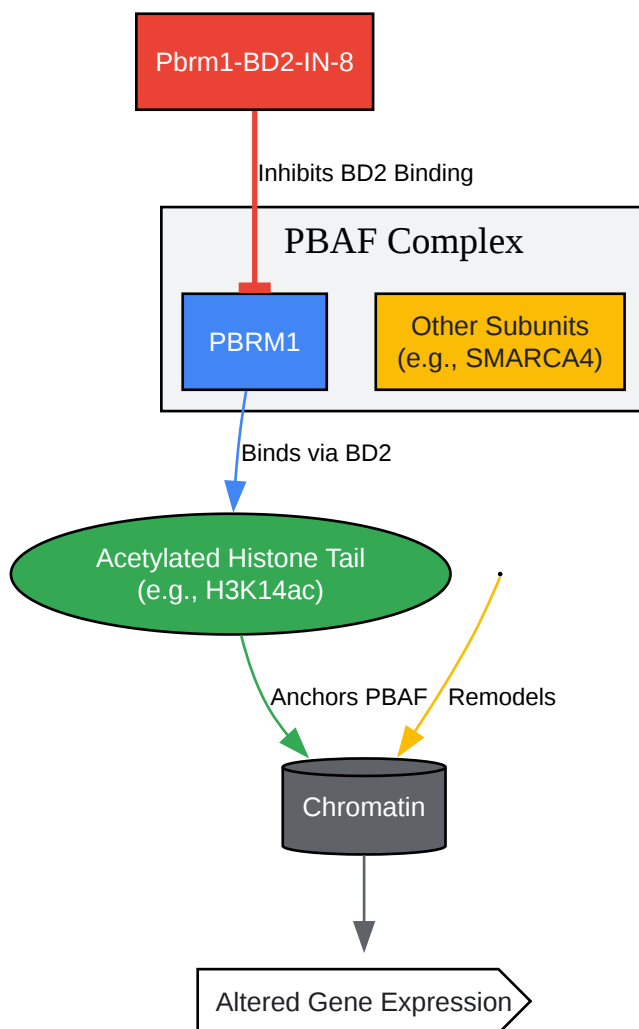
### Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Pbrm1-BD2-IN-8** stock solution.

## Signaling Pathway of PBRM1 Inhibition



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Caption: PBRM1 inhibition by **Pbrm1-BD2-IN-8** disrupts chromatin remodeling.

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